

Thermodynamic Properties of (R)-(+)-Propylene Carbonate: An In-depth Technical Guide

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Compound of Interest

Compound Name: (R)-(+)-Propylene carbonate

Cat. No.: B016679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **(R)-(+)-propylene carbonate**. Due to a notable scarcity of experimental data specifically for the (R)-(+) enantiomer, this document also includes data for the racemic mixture of propylene carbonate for comparative purposes. It is crucial to note that while physical properties such as density and boiling point may show slight differences between enantiomers and the racemate, more complex thermodynamic properties are often reported for the more readily available racemic mixture.

Physicochemical and Thermodynamic Data

The following tables summarize the available quantitative data for both **(R)-(+)-propylene carbonate** and its racemic form.

Table 1: General Physicochemical Properties

Property	(R)-(+)-Propylene Carbonate	Racemic Propylene Carbonate
Molecular Formula	C ₄ H ₆ O ₃	C ₄ H ₆ O ₃
Molar Mass	102.09 g/mol	102.09 g/mol
Boiling Point	240 °C (lit.) [1]	242 °C [2] [3]
Density	1.189 g/mL at 25 °C (lit.) [1]	1.205 g/cm ³ [2] [3]
Refractive Index	n _{20/D} 1.422 (lit.) [1]	1.4189
Melting Point	-	-48.8 °C [2] [3]

Table 2: Thermodynamic Properties

Property	(R)-(+)-Propylene Carbonate	Racemic Propylene Carbonate
Vapor Pressure	0.59 psi (40.7 kPa) at 20 °C [1]	0.13 mmHg (0.017 kPa) at 20 °C, 0.98 mmHg (0.13 kPa) at 50 °C [2]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	No data available	55.2 kJ/mol at 150°C [4]
Heat Capacity ($C_{p,\text{liquid}}$)	No data available	167.4 J/mol·K at 298.15 K [5] , 2.57 J/g·°C at 20°C [4]
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ_{\text{liquid}}$)	No data available	-613. ± 1. kJ/mol
Standard Molar Entropy (S°_{liquid})	No data available	219.17 J/mol·K [6]
Enthalpy of Combustion ($\Delta_c H^\circ_{\text{liquid}}$)	No data available	-1818. ± 1. kJ/mol, 14.21 kJ/mol [4]

Experimental Protocols

Detailed experimental protocols for the determination of thermodynamic properties of specifically **(R)-(+)-propylene carbonate** are not readily available in the literature. However, standard methodologies for these measurements are well-established.

Vapor Pressure Determination

A common method for measuring the vapor pressure of a liquid is the static method.

- **Sample Preparation:** A purified sample of the liquid is placed in a thermostated vessel connected to a pressure measuring device (e.g., a manometer).
- **Degassing:** The sample is thoroughly degassed to remove any dissolved gases. This is typically achieved by repeated freeze-pump-thaw cycles.
- **Equilibrium:** The vessel is maintained at a constant temperature until the vapor phase is in equilibrium with the liquid phase.
- **Measurement:** The pressure of the vapor is then measured. This process is repeated at various temperatures to obtain the vapor pressure curve.

Heat Capacity Measurement

Differential Scanning Calorimetry (DSC) is a widely used technique to determine the heat capacity of liquids.

- **Sample Encapsulation:** A small, precisely weighed amount of the liquid is hermetically sealed in a sample pan. An empty pan is used as a reference.
- **Temperature Program:** The sample and reference pans are subjected to a controlled temperature program (e.g., a linear heating rate).
- **Heat Flow Measurement:** The instrument measures the difference in heat flow required to increase the temperature of the sample and the reference.
- **Calculation:** The heat capacity is calculated from this differential heat flow, the heating rate, and the sample mass.

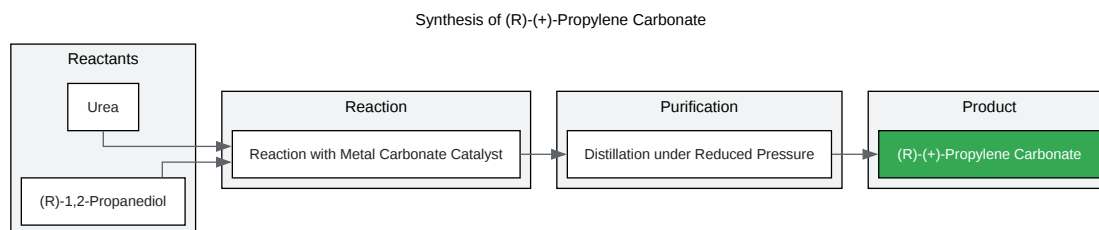
Enthalpy of Combustion Measurement

The standard enthalpy of combustion is typically determined using bomb calorimetry.

- **Sample Preparation:** A known mass of the substance is placed in a crucible inside a high-pressure vessel (the "bomb").
- **Pressurization:** The bomb is filled with pure oxygen under high pressure.
- **Ignition:** The sample is ignited by passing an electric current through a fuse wire.
- **Temperature Measurement:** The combustion reaction releases heat, which is absorbed by the surrounding water bath. The temperature change of the water is precisely measured.
- **Calculation:** The enthalpy of combustion is calculated from the temperature change, the heat capacity of the calorimeter system, and the mass of the sample.

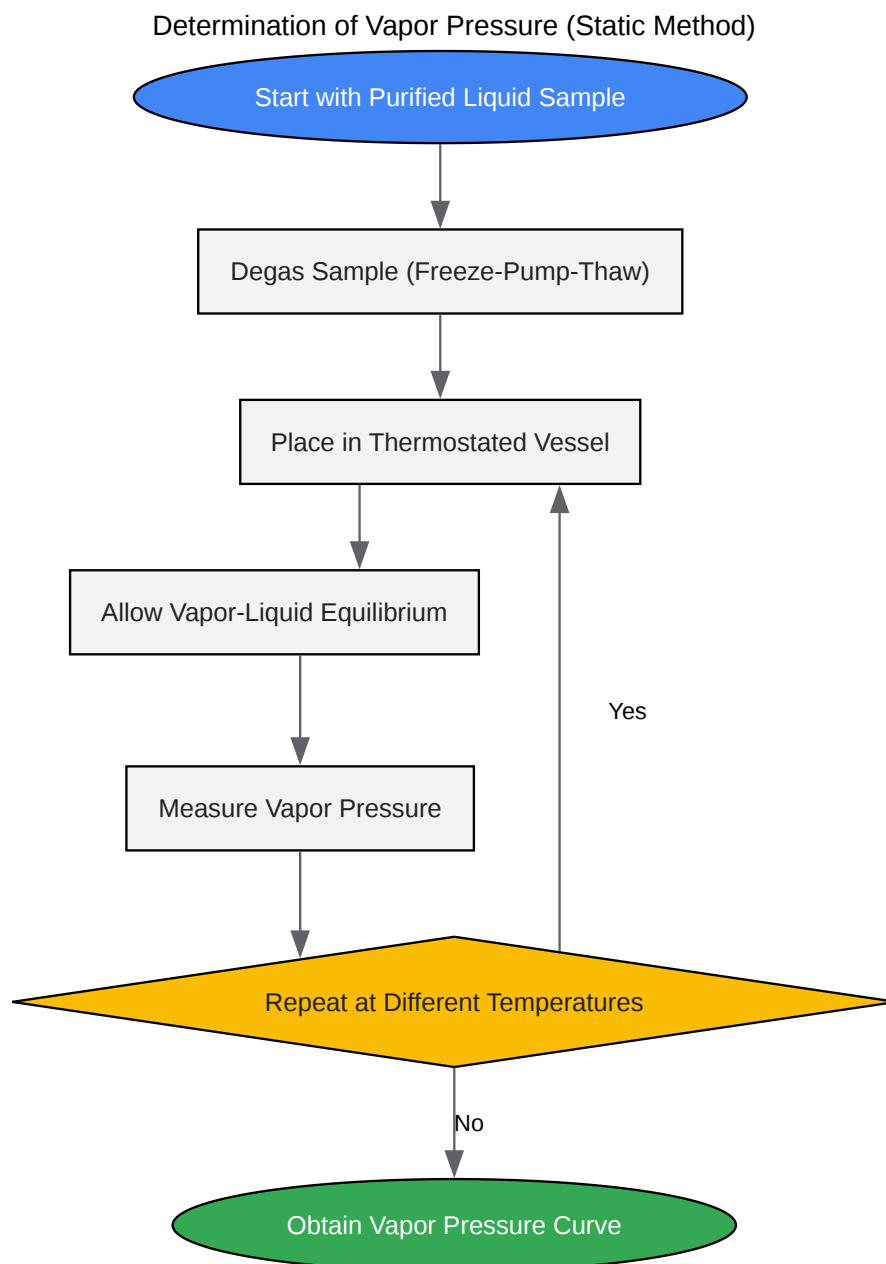
Experimental and Logical Workflows

The following diagrams illustrate the general workflows for the synthesis and determination of key thermodynamic properties of propylene carbonate.



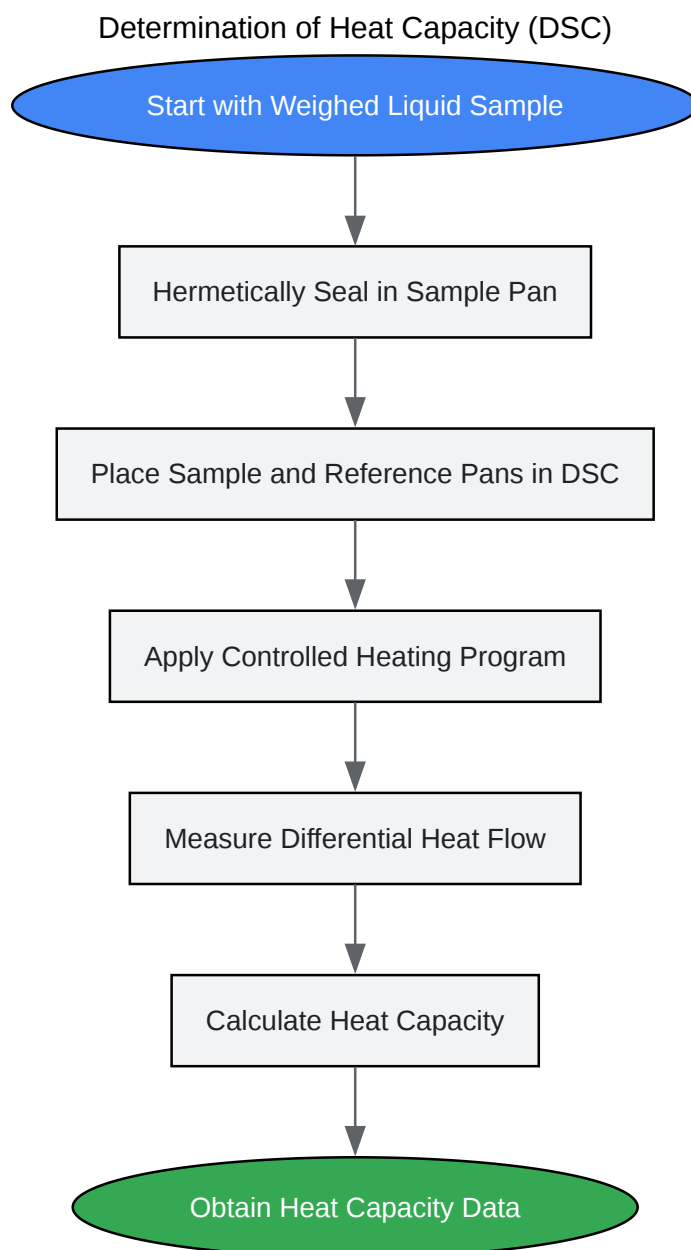
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Caption: Synthesis of **(R)-(+)-Propylene Carbonate**.



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Caption: Vapor Pressure Determination Workflow.



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Caption: Heat Capacity Determination Workflow.

In conclusion, while a complete thermodynamic profile for **(R)-(+)-propylene carbonate** remains an area for further research, the data available for the racemic mixture provides a

valuable benchmark for scientists and professionals in drug development and related fields. The experimental workflows outlined provide a foundational understanding of how these crucial parameters are determined.

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